

handling and storage of dimerccury(I) oxalate

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Compound Focus: Dimerccury(I) oxalate

CAS No.: 2949-11-3

Cat. No.: S1941236

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Chemical Identity and Properties

The following table summarizes the basic identifying information and known properties for **dimerccury(I) oxalate**.

Property	Value
CAS Number	3444-13-1 [1] [2]
Chemical Name	Mercuric Oxalate, Mercury (II) Oxalate [1]
Molecular Formula	$C_2Hg_2O_4$ [3] [1]
Molecular Weight	288.61 g/mol (or 290.62 g/mol as listed in another source) [1] [2]
Physical Form	Solid [1]
Water Solubility	0.0107 g/100g H ₂ O at 20°C (very low) [2]
Melting Point	165°C (rough estimate) [1] [2]

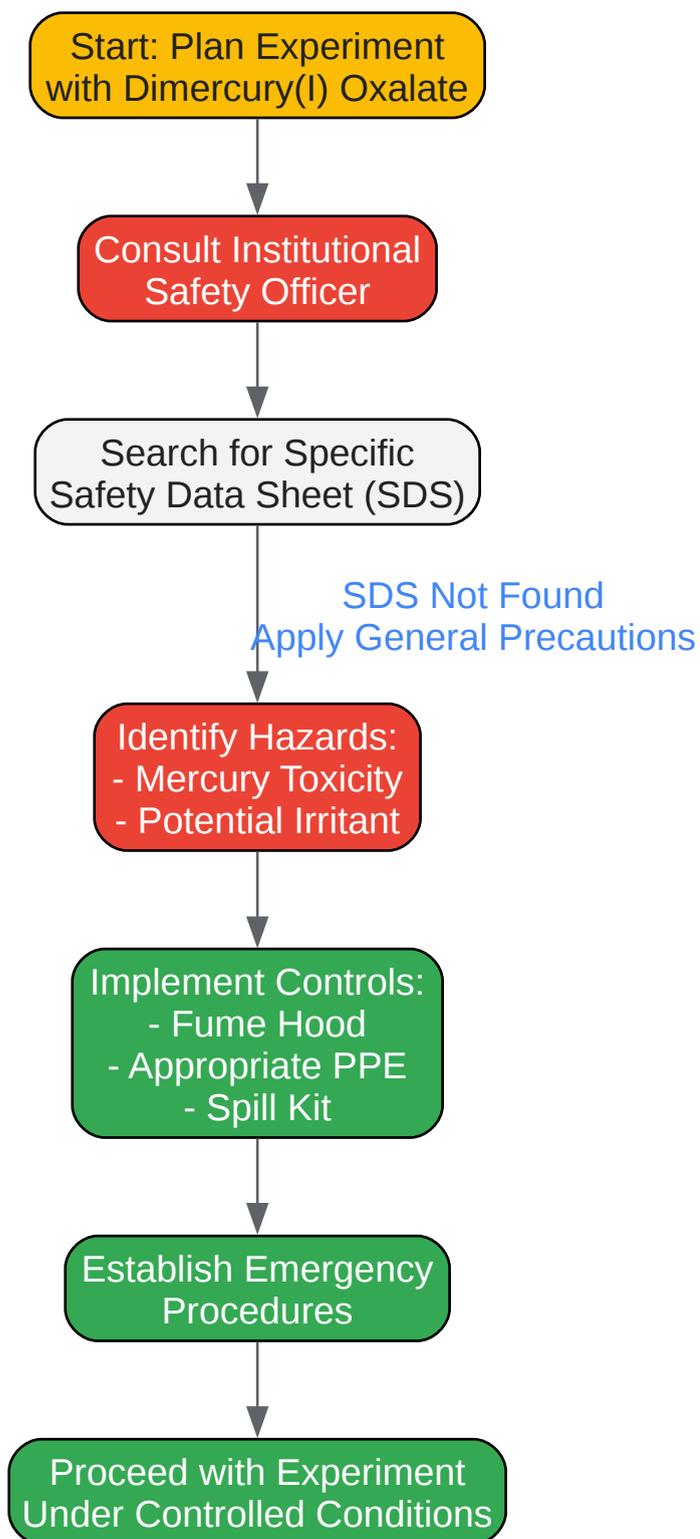
Safety Precautions for Handling and Storage

While an exact SDS is unavailable, the following guidance synthesizes general principles for handling hazardous lab chemicals and data from related substances.

- **Personal Protective Equipment (PPE):** It is crucial to wear appropriate PPE. This should include **tightly fitting safety goggles, protective gloves** (nitrile rubber is a common choice for organic substances), and **flame-retardant antistatic protective clothing** [4]. **Respiratory protection** is required if dusts are generated [4].
- **Safe Handling Procedures:** Always **keep away from open flames, hot surfaces, and sources of ignition** [4]. Take precautionary measures against static discharge. Avoid inhaling dusts and ensure adequate ventilation. Immediately change contaminated clothing and always wash hands thoroughly after handling [4].
- **Storage Conditions:** Store in a **tightly closed container** in a **dry** place [4]. It is good practice to store within a dedicated plastic bag or container to prevent contamination [5].
- **First Aid Measures:**
 - **Inhalation:** Remove the victim to fresh air and call a physician [4].
 - **Skin Contact:** Take off contaminated clothing immediately. Rinse skin with water/shower and call a physician immediately [4].
 - **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present. Immediately call an ophthalmologist [4].
 - **Ingestion:** Make the victim drink water (at most two glasses) and **do not attempt to induce vomiting**. Call a physician immediately [4].

Experimental Workflow for Safety Assessment

Given the high toxicity of mercury compounds, a rigorous safety protocol is essential. The following diagram outlines a logical workflow for assessing risks and handling this chemical safely in a laboratory setting.



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Key Considerations for Your Technical Guides

When creating your troubleshooting guides and FAQs, you may wish to address these points explicitly:

- **Q: What is the most significant health hazard associated with this compound?**
 - **A:** The primary hazard is the **toxicity of mercury**, which can cause severe damage to the nervous system, kidneys, and other organs. It is harmful if swallowed or in contact with skin [4] [5].
- **Q: What should I do if I suspect a spill has occurred?**
 - **A:** For personnel safety: **Evacuate the area, avoid inhalation of dusts, and consult an expert.** For containment: **Sweep up the material carefully, place it in a sealed container, and do not let it enter drains** [4] [5].
- **Q: This compound is poorly soluble in water. Does that make it safer?**
 - **A: No.** Low water solubility does not reduce the inherent toxicity of mercury. The compound can still be absorbed through the skin or ingested as dust, posing a significant health risk [2].

Recommendations for Next Steps

Due to the absence of a specific SDS, I strongly recommend you to:

- **Consult Your Safety Officer:** Your institutional Environmental Health and Safety (EHS) department is the best resource for handling such toxic materials and may have access to more specialized safety databases.
- **Use Alternative Information:** In the absence of a specific SDS, the precautionary measures for similarly classified toxic solids can be a reasonable guide, but should be applied with increased caution.

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References

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